

Discovery and literature review of 1-(2-Amino-5-chlorophenyl)-1-phenylethanol

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Compound of Interest

Compound Name: 1-(2-Amino-5-chlorophenyl)-1-phenylethanol

Cat. No.: B137709

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An In-depth Technical Guide to 1-(2-Amino-5-chlorophenyl)-1-phenylethanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(2-Amino-5-chlorophenyl)-1-phenylethanol is a tertiary alcohol that has garnered attention in the pharmaceutical field primarily as a known impurity and synthetic precursor to the anxiolytic and anticonvulsant drug, Etifoxine.[1][2] This technical guide provides a comprehensive review of the available scientific literature on this compound, focusing on its chemical properties, synthesis, analytical characterization, and its relationship with Etifoxine.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-(2-Amino-5-chlorophenyl)-1-phenylethanol** is presented in Table 1. This data has been compiled from various chemical databases and literature sources.[3]

Property	Value	Source
IUPAC Name	1-(2-Amino-5-chlorophenyl)-1-phenylethanol	[3]
Synonyms	1-(5-Chloro-2-aminophenyl)-1-phenylethanol, 2-Amino-5-chloro- α -methylbenzhydriyl alcohol	[1][3]
CAS Number	3158-98-3	[3]
Molecular Formula	C ₁₄ H ₁₄ ClNO	[3]
Molecular Weight	247.72 g/mol	[3]
Appearance	Solid (predicted)	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	

Synthesis

A detailed, peer-reviewed synthesis protocol specifically for **1-(2-Amino-5-chlorophenyl)-1-phenylethanol** is not readily available in the public domain. However, based on fundamental organic chemistry principles and related patent literature for the synthesis of S-etifoxine, a plausible synthetic route involves the Grignard reaction.[4][5][6] The proposed reaction scheme is the addition of a methyl Grignard reagent (methylmagnesium bromide or chloride) to the ketone precursor, 2-amino-5-chlorobenzophenone.

Experimental Protocol: Synthesis via Grignard Reaction

Materials:

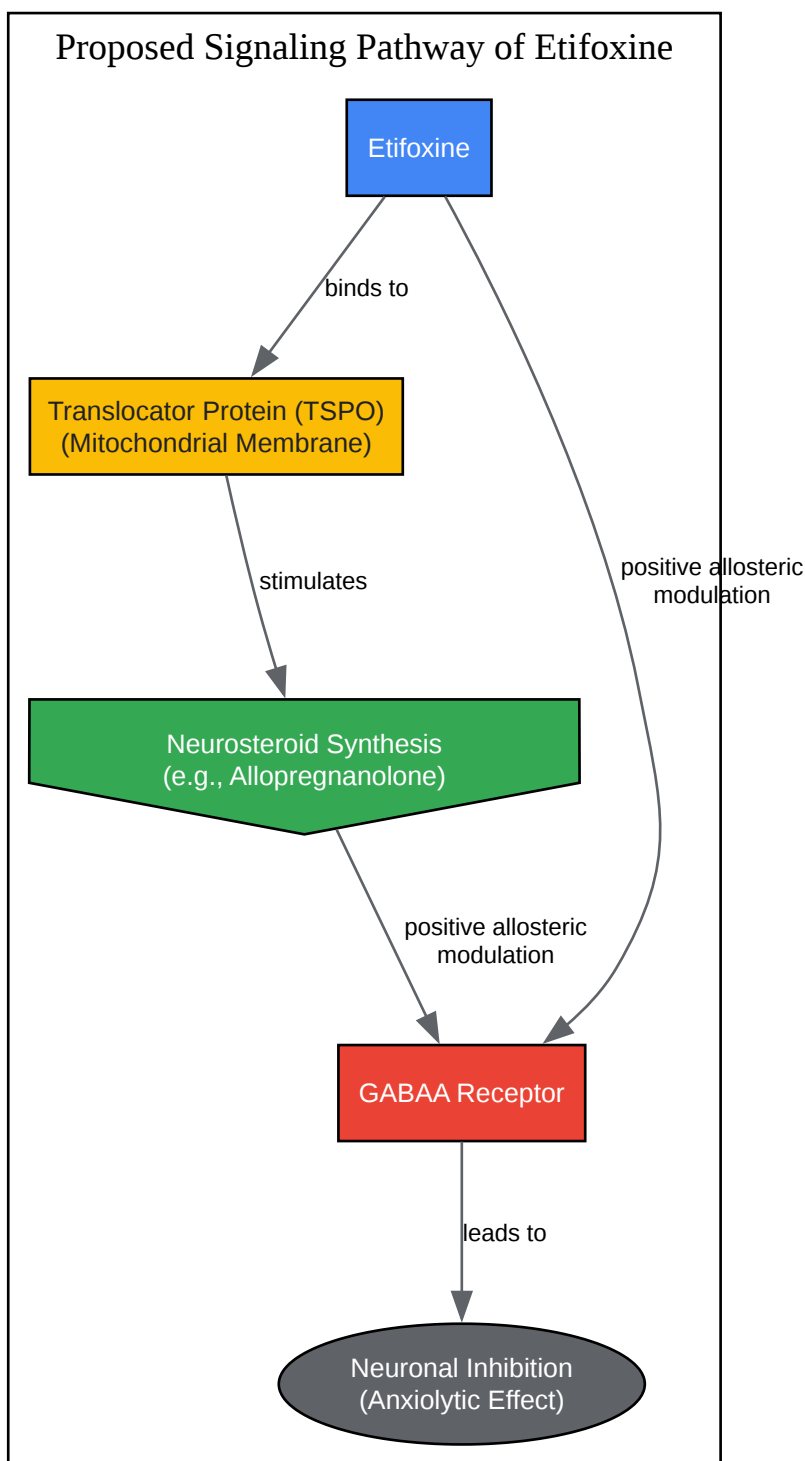
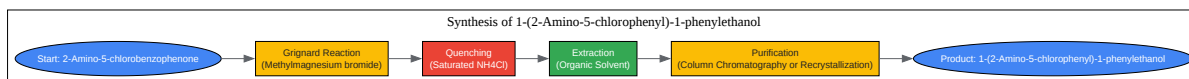
- 2-Amino-5-chlorobenzophenone
- Methylmagnesium bromide (or chloride) solution in a suitable ether solvent (e.g., diethyl ether, THF)

- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Magnesium sulfate (anhydrous)
- Standard laboratory glassware for anhydrous reactions (oven-dried)
- Magnetic stirrer and heating mantle

Procedure:

- **Reaction Setup:** Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, a condenser with a drying tube, and a nitrogen inlet. Maintain a positive pressure of dry nitrogen throughout the reaction.
- **Reactant Preparation:** Dissolve 2-amino-5-chlorobenzophenone in anhydrous diethyl ether or THF in the reaction flask.
- **Grignard Addition:** Cool the solution of 2-amino-5-chlorobenzophenone to 0 °C using an ice bath. Slowly add the methylmagnesium bromide solution from the dropping funnel to the stirred solution. An exothermic reaction is expected. Control the rate of addition to maintain the reaction temperature below 10 °C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Quenching:** Cool the reaction mixture again to 0 °C and slowly add a saturated aqueous solution of ammonium chloride to quench the excess Grignard reagent and the intermediate alkoxide.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer two more times with diethyl ether or another suitable organic solvent.
- **Washing and Drying:** Combine the organic extracts and wash them with brine. Dry the organic layer over anhydrous magnesium sulfate.

- Purification: Filter off the drying agent and concentrate the organic solvent under reduced pressure to obtain the crude product. The crude **1-(2-Amino-5-chlorophenyl)-1-phenylethanol** can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system.



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